

Standard Operating Procedure: Mercuric Thiocyanate Disposal

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Compound of Interest

Compound Name: *Mercuric thiocyanate*

Cat. No.: *B148001*

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This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **mercuric thiocyanate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. **Mercuric thiocyanate** is a highly toxic compound and must be managed as a hazardous waste from generation to disposal.[1][2][3]

Immediate Safety and Handling

Proper handling is critical to prevent exposure. Personnel must be trained on the specific hazards of **mercuric thiocyanate** before working with it.[1]

1.1. Personal Protective Equipment (PPE): Always wear the following when handling **mercuric thiocyanate**:

- Gloves: Nitrile or other chemically resistant gloves. Inspect for tears or holes before use.[4]
- Eye Protection: Chemical safety goggles or a face shield.[4]
- Lab Coat: A lab coat or other protective clothing is required to prevent skin contact.[5]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust.[3] If a hood is not available or dust is generated, a NIOSH-approved respirator is necessary.[5]

1.2. Safe Handling Practices:

- Avoid the formation of dust during handling.[4]
- Wash hands, face, and forearms thoroughly after handling the material and before eating, drinking, or smoking.[3]
- Store **mercuric thiocyanate** in a cool, dry, well-ventilated, and light-resistant container that is tightly closed.[1][6]
- Store locked up and away from incompatible materials, especially strong acids.[1]

Spill Response Protocol

In the event of a spill, immediate and correct action is crucial to contain the contamination.

2.1. Immediate Actions:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[1][2]
- Ventilate: Increase ventilation to the area, if it is safe to do so.
- Secure the Area: Cordon off the spill area to prevent others from entering.[7]

2.2. Spill Cleanup: Only trained personnel with appropriate PPE should perform cleanup.[1]

• Small Spills:

- Carefully sweep or vacuum the spilled solid material using a specialized vacuum. Do not generate dust.[6]
- Place the collected material into a clearly labeled, sealed container for hazardous waste. [4][5]
- Sprinkle the area with a mercury vapor suppressant, such as sulfur powder or calcium polysulfide, to decontaminate any remaining residue.[6]

• Large Spills:

- For extensive spills, contact your institution's Environmental Health and Safety (EHS) department or a specialized hazardous waste cleanup service immediately.[7]

- Post-Cleanup:
 - Thoroughly wash the spill area after the material has been collected.[1][2]
 - Place all contaminated cleaning materials and PPE into a sealed bag or container and manage it as hazardous waste.[7]

Waste Collection and Disposal

Mercuric thiocyanate waste is classified as hazardous and requires disposal through a licensed hazardous waste contractor.[3][8] It must never be disposed of in standard trash or down the drain.[4]

3.1. Waste Containerization:

- Primary Container: Place all **mercuric thiocyanate** waste, including contaminated materials, into a robust, sealed container.[4]
- Secondary Containment: Place the primary container inside a larger, leak-proof container with a tight-fitting lid. Add absorbent material like vermiculite or kitty litter to cushion the inner container.[9][10]
- Labeling: Clearly label the outer container as "Hazardous Waste: **Mercuric Thiocyanate**" and include any other information required by your institution or local regulations.[10]

3.2. Final Disposal:

- Contact Authorities: Disposal must be conducted in accordance with all local, state, and federal regulations. Contact your institution's EHS office or your regional Environmental Protection Agency (EPA) office for specific guidance.[1][2]
- Licensed Disposal: Arrange for pickup and disposal through a licensed hazardous waste disposal company.[4] Generators of this waste must comply with EPA regulations under the Resource Conservation and Recovery Act (RCRA).[8][11]

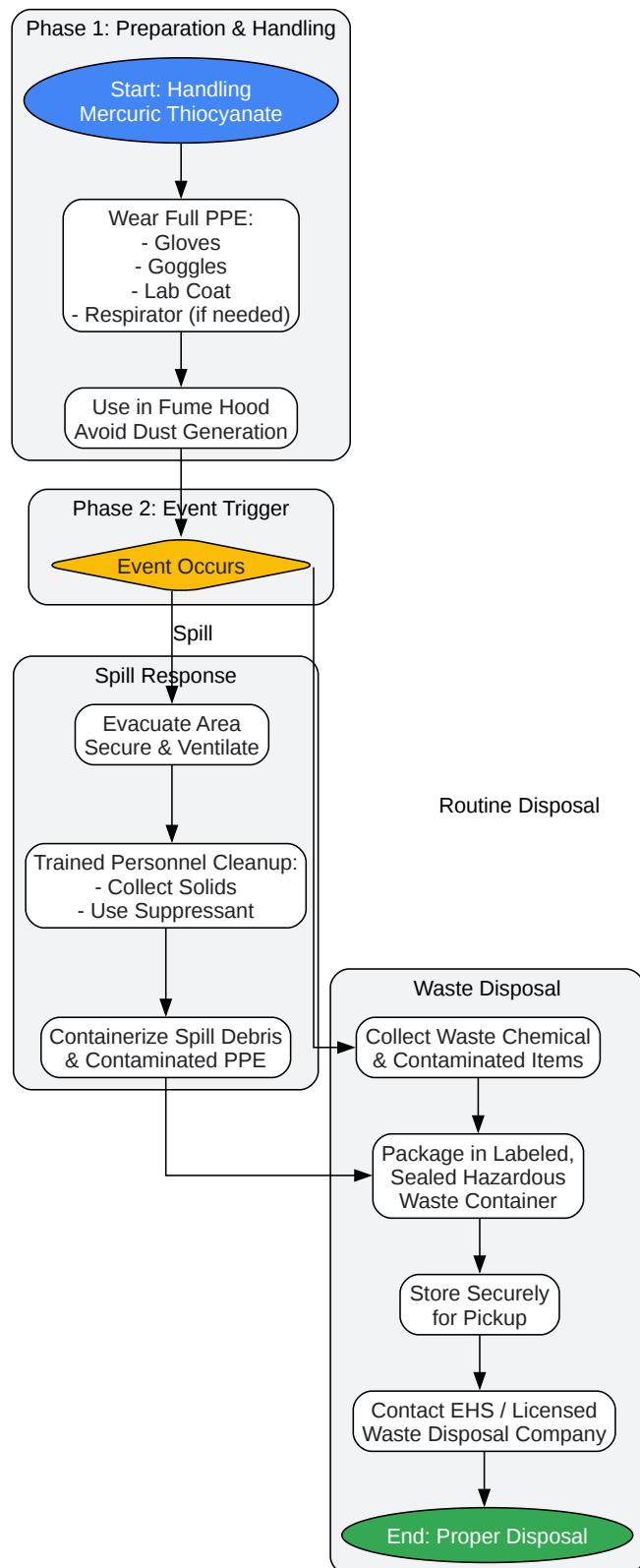
Quantitative Safety and Regulatory Data

The following table summarizes key quantitative data related to **mercuric thiocyanate**.

Data Point	Value	Reference
Toxicity		
LD50, Oral, Rat	46 mg/kg	[9]
LD50, Dermal, Rat	685 mg/kg	[9]
Exposure Limits		
ACGIH TLV (as Hg)	0.1 mg/m ³ TWA	[12]
OSHA PEL (as Hg)	0.1 mg/m ³ Ceiling	[12]
Regulatory Information		
EPA Hazardous Waste Number	D009 (Mercury)	[11]
UN Number	1646	[4]
Transport Hazard Class	6.1 (Toxic)	[4]

Disposal Workflow Visualization

The following diagram illustrates the procedural workflow for the proper disposal of **mercuric thiocyanate**.

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Caption: Workflow for safe handling and disposal of **mercuric thiocyanate**.

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